

A Technical Guide to the Solubility of 1-BROMONONANE-D19 in Organic Solvents

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Compound of Interest

Compound Name: **1-BROMONONANE-D19**

Cat. No.: **B1148699**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-BROMONONANE-D19**, a deuterated form of 1-bromononane. Given the limited availability of specific quantitative solubility data for this isotopically labeled compound, this guide leverages data from its non-deuterated counterpart, 1-bromononane, and other long-chain 1-bromoalkanes to provide a reliable predictive assessment of its solubility in a range of common organic solvents. The underlying principle is that isotopic labeling with deuterium does not significantly alter the physicochemical properties that govern solubility, such as polarity and intermolecular forces.

This guide also presents a detailed experimental protocol for determining the solubility of liquid compounds like **1-BROMONONANE-D19**, which can be adapted for various laboratory settings. Furthermore, a logical workflow for solubility assessment is visualized to aid in experimental design and decision-making.

Core Concepts in Solubility

The solubility of a substance is its ability to dissolve in a solvent to form a homogeneous solution. The principle of "like dissolves like" is a fundamental concept in predicting solubility.^[1] This means that non-polar solutes tend to dissolve in non-polar solvents, while polar solutes are more soluble in polar solvents.^[1] 1-Bromononane is a haloalkane with a long, non-polar alkyl chain and a weakly polar carbon-bromine bond. This structure dictates its solubility

behavior, making it generally soluble in non-polar and weakly polar organic solvents and insoluble in highly polar solvents like water.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Predicted Solubility of 1-BROMONONANE-D19

Based on the solubility of 1-bromononane and similar long-chain 1-bromoalkanes, the following table summarizes the expected qualitative solubility of **1-BROMONONANE-D19** in various organic solvents. "Miscible" indicates that the two liquids will mix in all proportions to form a single phase, while "Immiscible" suggests they will not mix and will form two separate layers.

Solvent Class	Solvent	Predicted Solubility/Miscibility
Non-Polar Hydrocarbons	Hexane	Miscible
Toluene	Miscible	
Benzene	Miscible	
Halogenated Solvents	Chloroform	Miscible
Dichloromethane	Miscible	
Ethers	Diethyl Ether	Miscible
Alcohols	Ethanol	Miscible
Methanol	Miscible	
Polar Aprotic Solvents	Acetone	Miscible
Highly Polar Solvents	Water	Immiscible

Experimental Protocol for Determining Solubility

This protocol provides a standardized method for the qualitative and semi-quantitative determination of the solubility of a liquid compound such as **1-BROMONONANE-D19** in an organic solvent.

Materials:

- **1-BROMONONANE-D19**

- Selected organic solvents (e.g., hexane, ethanol, chloroform, water)
- Small, dry test tubes with stoppers or caps
- Graduated pipettes or micropipettes
- Vortex mixer
- Water bath (optional, for temperature control)
- Light source for observing clarity

Procedure:

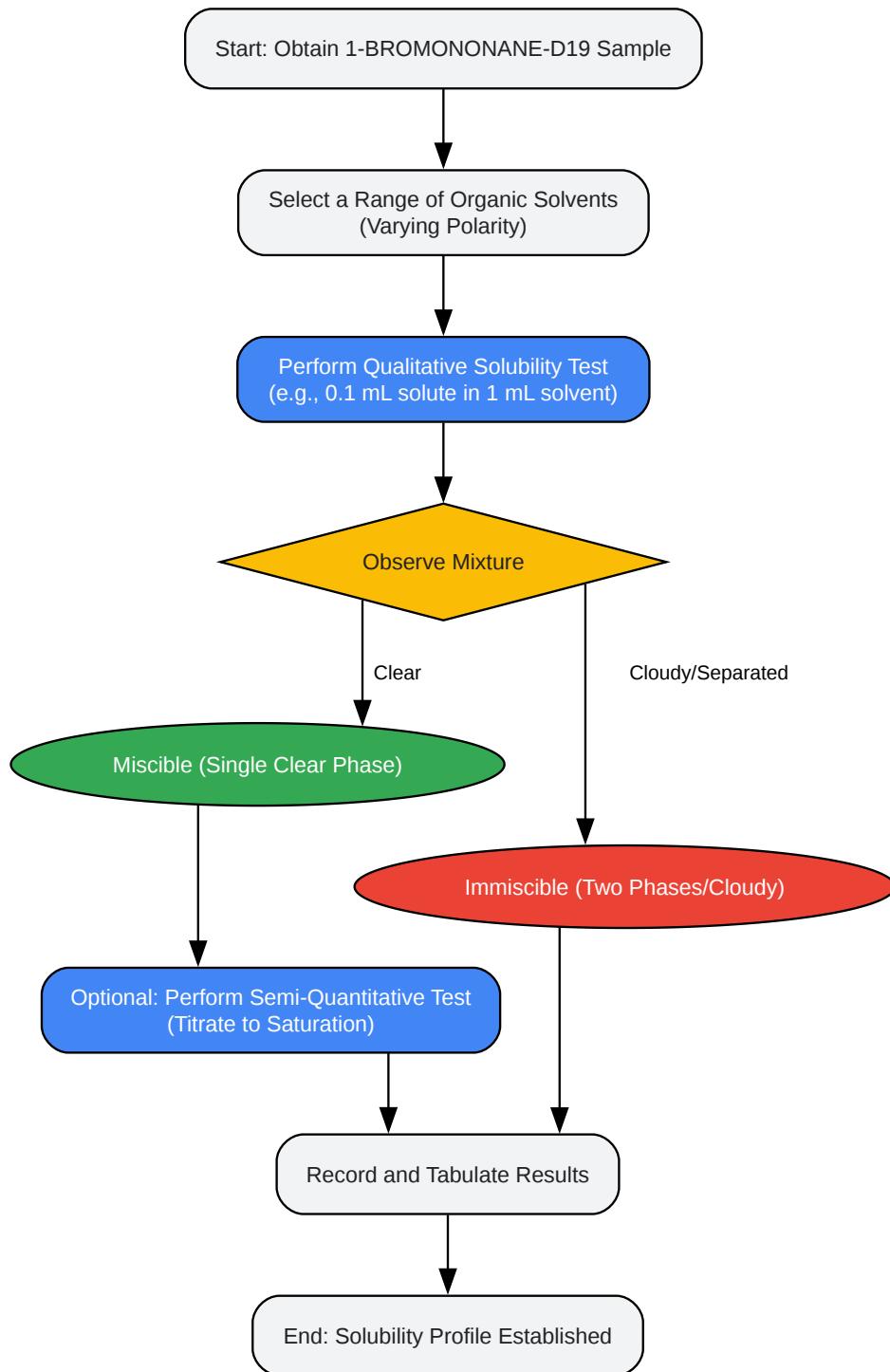
- Preparation: Ensure all glassware is clean and dry to avoid contamination. Label each test tube with the name of the solvent to be tested.
- Initial Addition: Into a labeled test tube, add a specific volume of the organic solvent (e.g., 1 mL).
- Solute Addition: To the solvent, add a small, measured volume of **1-BROMONONANE-D19** (e.g., 0.1 mL).
- Mixing: Stopper the test tube and vortex the mixture vigorously for 30-60 seconds. This ensures thorough mixing of the two liquids.
- Observation: After mixing, allow the test tube to stand for a few minutes. Observe the mixture against a light source.
 - Miscible: The mixture will appear as a single, clear, homogeneous phase.
 - Immiscible: The mixture will be cloudy or will separate into two distinct layers.
- Incremental Addition (for partial miscibility): If the initial mixture is miscible, continue to add the solute in small increments (e.g., 0.1 mL at a time), vortexing after each addition, until the

solution becomes cloudy or separates, indicating the saturation point. Record the total volume of solute added.

- Temperature Control: For more precise measurements, the solubility can be determined at a specific temperature by placing the test tubes in a temperature-controlled water bath.
- Data Recording: Record the observations for each solvent, noting whether **1-BROMONONANE-D19** is miscible, partially miscible (with an approximate saturation point), or immiscible.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for the systematic assessment of the solubility of a compound like **1-BROMONONANE-D19**.



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